

Bakkenolide Db CAS number and molecular formula

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Compound of Interest

Compound Name: Bakkenolide Db

Cat. No.: B15496883

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Bakkenolide Db: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

Bakkenolide Db is a sesquiterpenoid lactone belonging to the large family of bakkenolides, natural products isolated from various plant species, particularly of the genus *Petasites*. While research into the biological activities of several bakkenolides has revealed promising anti-inflammatory, neuroprotective, and anti-allergic properties, specific data on **Bakkenolide Db** remains limited. This technical guide provides a comprehensive summary of the currently available information on **Bakkenolide Db**, including its chemical properties and the context of its discovery. Due to the scarcity of specific data for **Bakkenolide Db**, this guide also includes information on closely related bakkenolides to provide a broader understanding of the potential therapeutic relevance of this class of compounds.

Chemical Identification

Property	Value	Reference
CAS Number	226711-23-5	[1]
Molecular Formula	C ₂₁ H ₂₈ O ₇ S	[2]

Isolation and Characterization

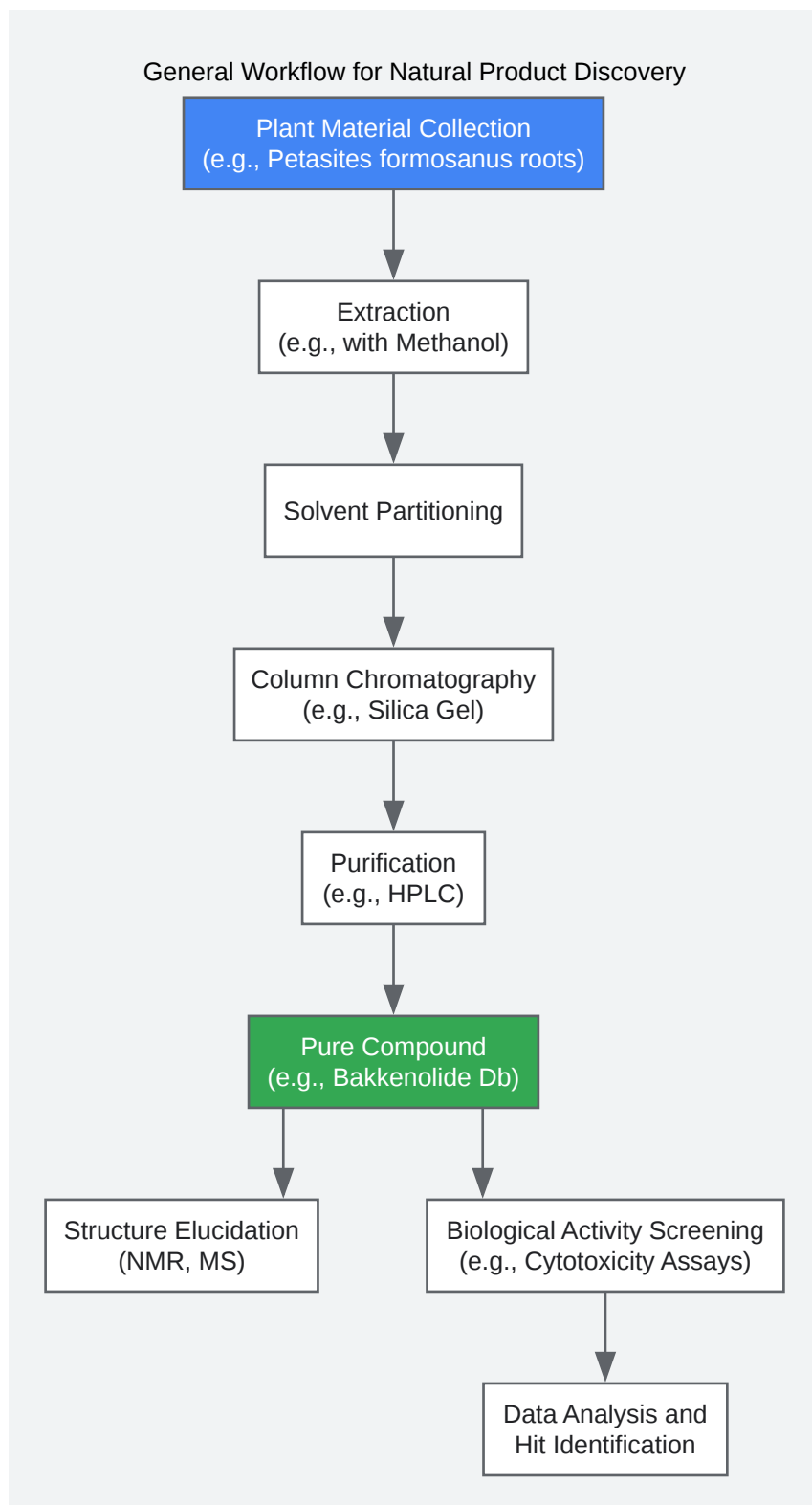
Bakkenolide Db was first isolated from the roots of *Petasites formosanus* by Wu and colleagues in 1999. In their comprehensive study, thirty-two new bakkenolides, including **Bakkenolide Db**, were identified alongside thirty known compounds. The structures of these compounds were elucidated through spectral analysis.

Experimental Protocol: Isolation of Bakkenolides from *Petasites formosanus*

The general methodology for isolating bakkenolides from *Petasites formosanus*, as described by Wu et al. (1999), involves the following steps:

- **Extraction:** The dried roots of *Petasites formosanus* are extracted with a suitable solvent, such as methanol.
- **Partitioning:** The resulting crude extract is then partitioned between water and a series of organic solvents with increasing polarity to separate compounds based on their solubility.
- **Chromatography:** The fractions obtained from partitioning are subjected to multiple rounds of column chromatography on silica gel.
- **Purification:** Final purification of the isolated compounds is typically achieved through techniques like high-performance liquid chromatography (HPLC) to yield pure bakkenolides.
- **Structure Elucidation:** The chemical structures of the purified compounds are determined using spectroscopic methods, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).^[3]

The following diagram illustrates a generalized workflow for the isolation and screening of natural products like **Bakkenolide Db**.



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Caption: A conceptual diagram illustrating the general workflow for the isolation and biological screening of natural products.

Biological Activity of Bakkenolide Db

The seminal 1999 paper by Wu et al. that first described **Bakkenolide Db** also discussed the cytotoxicity of the isolated compounds.[3] However, the publication does not provide specific quantitative cytotoxicity data for **Bakkenolide Db** against the cell lines tested. Subsequent targeted research on the biological activities of **Bakkenolide Db** is not readily available in the current scientific literature.

Biological Activities of Related Bakkenolides

To provide a functional context, this section summarizes the documented biological activities of other well-studied bakkenolides. It is crucial to note that these findings are not directly transferable to **Bakkenolide Db**, but they highlight the potential therapeutic avenues for this class of compounds.

Anti-inflammatory Activity

Several bakkenolides have demonstrated significant anti-inflammatory effects. For instance, Bakkenolide B, isolated from the leaves of *Petasites japonicus*, has been shown to inhibit degranulation in mast cells and suppress the induction of inducible nitric oxide synthase (iNOS) and cyclooxygenase-2 (COX-2) in macrophages.[4] Furthermore, in an animal model of asthma, Bakkenolide B reduced the accumulation of inflammatory cells in the bronchoalveolar lavage fluid.[4] The anti-neuroinflammatory effects of Bakkenolide B have also been investigated, with studies indicating its ability to reduce the production of pro-inflammatory cytokines in microglia through the activation of the AMPK/Nrf2 signaling pathway.[5]

Neuroprotective Effects

Research has also pointed to the neuroprotective potential of certain bakkenolides. A study on various novel bakkenolides from *Petasites tricholobus* demonstrated their ability to protect primary cultured neurons from oxygen-glucose deprivation and oxidative stress.[6] Another bakkenolide, Bakkenolide IIIa, has been shown to protect against cerebral damage by inhibiting the activation of the NF- κ B signaling pathway.[7] The collective activity of total bakkenolides has also been found to be neuroprotective in cerebral ischemic injury, again through the inhibition of NF- κ B activation.[8]

Conclusion

Bakkenolide Db is a structurally characterized natural product with a defined CAS number and molecular formula. However, there is a significant gap in the scientific literature regarding its specific biological activities and mechanism of action. While the class of bakkenolides has shown considerable promise in the fields of anti-inflammatory and neuroprotective research, further studies are required to determine if **Bakkenolide Db** shares these properties. Future investigations into the bioactivity of **Bakkenolide Db** are warranted to fully elucidate its therapeutic potential.

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References

- 1. researchgate.net [researchgate.net]
- 2. cpb.pharm.or.jp [cpb.pharm.or.jp]
- 3. The bakkenolides from the root of Petasites formosanus and their cytotoxicity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Anti-allergic and anti-inflammatory effects of bakkenolide B isolated from Petasites japonicus leaves - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Petasites japonicus bakkenolide B inhibits lipopolysaccharide-induced pro-inflammatory cytokines via AMPK/Nrf2 induction in microglia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Bakkenolides from Petasites tricholobus and their neuroprotective effects related to antioxidant activities - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Bakkenolide-IIIa Protects Against Cerebral Damage Via Inhibiting NF-κB Activation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Total bakkenolides protects neurons against cerebral ischemic injury through inhibition of nuclear factor-κB activation - PubMed [pubmed.ncbi.nlm.nih.gov]
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